

RP-001 Hydrochloride in DMSO: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *RP-001 hydrochloride*

Cat. No.: *B1148384*

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the use of **RP-001 hydrochloride**, with a specific focus on its solubility and application in Dimethyl Sulfoxide (DMSO).

RP-001 hydrochloride is a potent and selective picomolar agonist of the Sphingosine-1-Phosphate Receptor 1 (S1P1), with an EC50 of 9 pM.^{[1][2]} It exhibits little activity on S1P2-S1P4 receptors and only moderate affinity for the S1P5 receptor.^[1] The compound's mechanism of action involves the induction of internalization and polyubiquitination of the S1P1 receptor.^[1] In vivo, **RP-001 hydrochloride** has been shown to cause a dose-dependent and rapid lymphopenia.^{[1][3]}

Chemical and Physical Properties

A summary of the key chemical and physical properties of **RP-001 hydrochloride** is provided below.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₄ N ₄ O ₄ · HCl	
Molecular Weight	468.93 g/mol	
CAS Number	1781880-34-9	
Purity	≥98% (HPLC)	
Appearance	Solid	[3]

Solubility Data

RP-001 hydrochloride is readily soluble in DMSO.[4] The following table summarizes the available quantitative solubility data.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Reference
DMSO	100	43.25	

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **RP-001 hydrochloride** in DMSO.

Materials:

- **RP-001 hydrochloride** (solid)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes

- Vortex mixer
- Analytical balance

Procedure:

- Determine the required mass of **RP-001 hydrochloride**. Based on a molecular weight of 468.93 g/mol, to prepare 1 mL of a 10 mM stock solution, 4.69 mg of **RP-001 hydrochloride** is required. The following formula can be used for calculations: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- Weigh the **RP-001 hydrochloride**. Carefully weigh the calculated amount of **RP-001 hydrochloride** using an analytical balance in a sterile environment.
- Dissolve in DMSO. Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **RP-001 hydrochloride**. For a 10 mM solution, add 1 mL of DMSO for every 4.69 mg of the compound.
- Ensure complete dissolution. Vortex the solution until the **RP-001 hydrochloride** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.[\[5\]](#)
- Storage. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C for up to one month or at -80°C for up to six months, protected from light and under nitrogen.[\[1\]](#)

Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the DMSO stock solution into an aqueous cell culture medium for use in experiments.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.[\[6\]](#) A DMSO control should always be included in the experiment.[\[7\]](#)

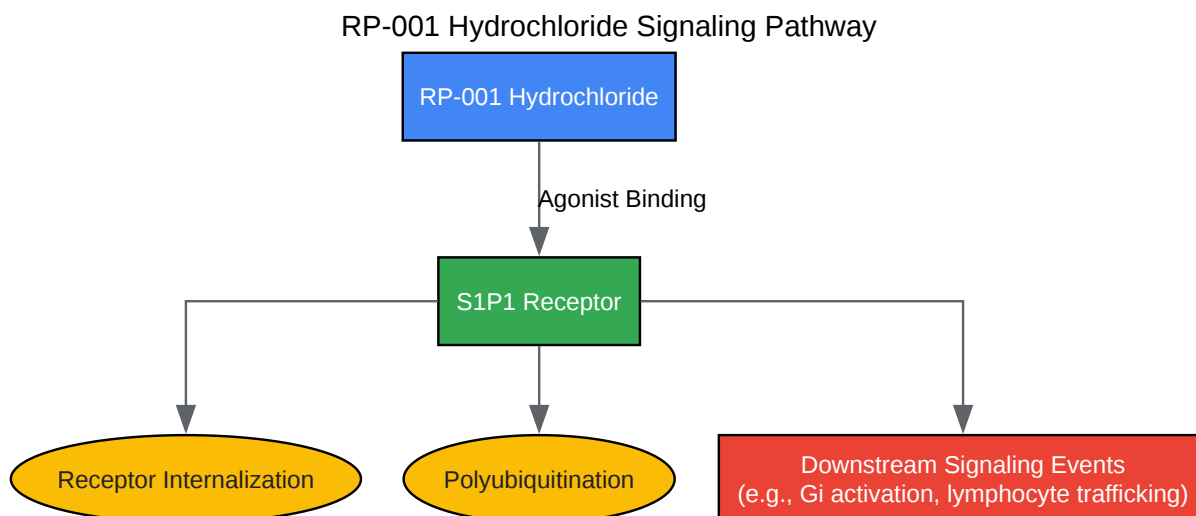
- To prevent precipitation of the compound, it is recommended to perform serial dilutions and to add the DMSO stock solution to the pre-warmed cell culture medium while gently swirling. [\[5\]](#)

Procedure:

- Thaw the stock solution. Thaw a single-use aliquot of the 10 mM **RP-001 hydrochloride** stock solution at room temperature.
- Prepare intermediate dilutions (if necessary). For very low final concentrations, it may be necessary to perform one or more serial dilutions of the stock solution in DMSO.
- Dilute in cell culture medium. Add the required volume of the **RP-001 hydrochloride** stock solution to the pre-warmed (37°C) cell culture medium to achieve the desired final concentration. For example, to achieve a final concentration of 10 µM in 1 mL of medium, add 1 µL of the 10 mM stock solution. This will result in a final DMSO concentration of 0.1%.
- Mix thoroughly. Gently mix the working solution by inverting the tube or pipetting up and down.
- Use immediately. It is recommended to use the freshly prepared working solution immediately for treating cells.

Visualizations

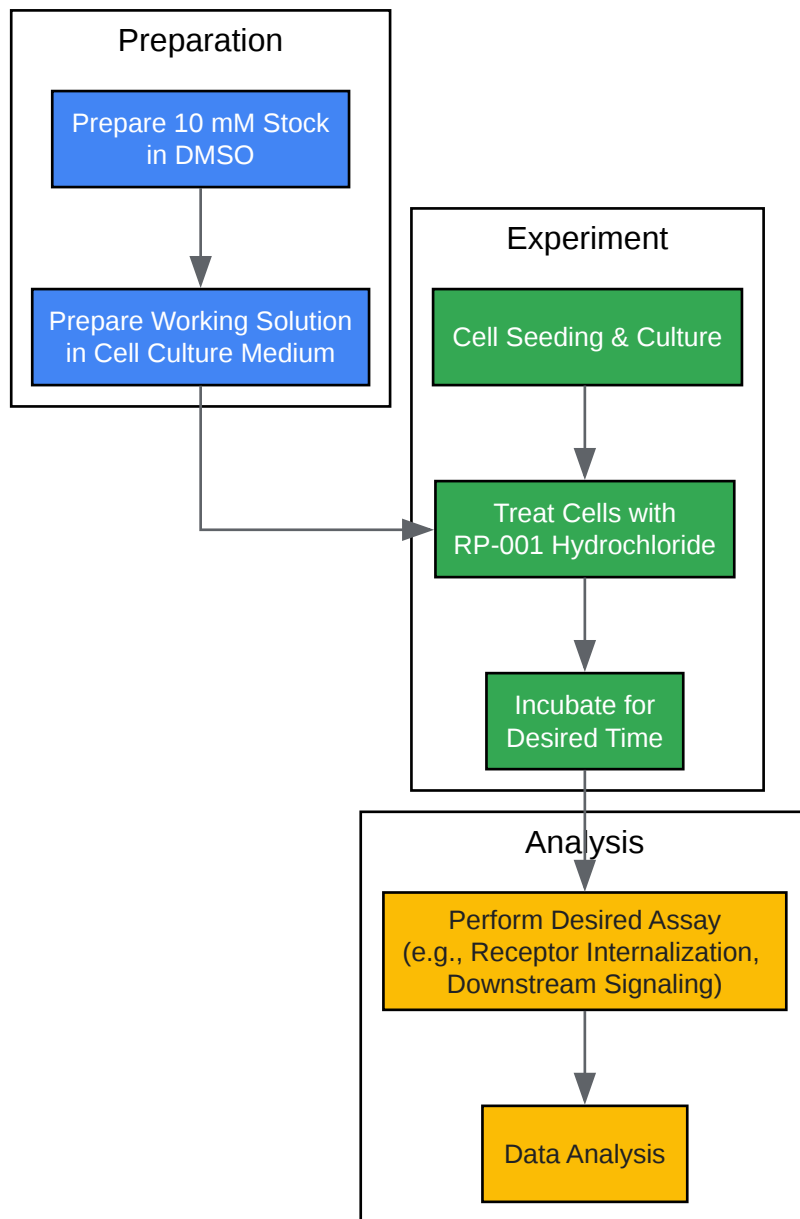
Below are diagrams illustrating the signaling pathway of **RP-001 hydrochloride** and a general experimental workflow for its use.



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Caption: Signaling pathway of **RP-001 hydrochloride**.

Experimental Workflow for RP-001 Hydrochloride



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Caption: General experimental workflow for using **RP-001 hydrochloride**.

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